

# In-Depth Technical Guide: 1-(2-fluorophenyl)cyclopropanecarboxylic Acid

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

**Compound Name:** 1-(2-fluorophenyl)cyclopropanecarboxylic acid

**Cat. No.:** B1351642

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CAS Number: 306298-00-0

For the attention of Researchers, Scientists, and Drug Development Professionals.

This technical guide provides a consolidated overview of the available scientific and safety information for **1-(2-fluorophenyl)cyclopropanecarboxylic acid**. The data presented is based on publicly accessible resources. It is important to note that this compound is primarily available as a research chemical for early-stage discovery, and as such, comprehensive biological and experimental data is limited.

## Physicochemical Properties

**1-(2-fluorophenyl)cyclopropanecarboxylic acid** is a solid organic compound. Its core structure consists of a cyclopropane ring and a fluorophenyl group, moieties that are of significant interest in medicinal chemistry. The cyclopropane ring introduces conformational rigidity, while the fluorine atom can modulate physicochemical properties such as metabolic stability and binding affinity.<sup>[1][2]</sup>

Property	Value	Source
Molecular Formula	C <sub>10</sub> H <sub>9</sub> FO <sub>2</sub>	[3]
Molecular Weight	180.18 g/mol	
CAS Number	306298-00-0	[3]
Physical Form	Solid	[4]
Boiling Point	311.4 °C at 760 mmHg	[4]
Flash Point	142.1 °C	[4]
InChI Key	MVQOOJNHHXHBCKGK-UHFFFAOYSA-N	[4]
SMILES String	O=C(O)C1(c2ccccc2F)CC1	
Purity	Typically ≥95% - 98% (Varies by supplier)	[4][5]

## Biological and Pharmacological Context

While specific biological activity data for **1-(2-fluorophenyl)cyclopropanecarboxylic acid** is not available in the public domain, the broader class of cyclopropanecarboxylic acid derivatives has been investigated for various therapeutic applications.

Derivatives of cyclopropane carboxylic acids are recognized as valuable building blocks in drug discovery.[6] They have been explored as:

- **Antidepressants:** A series of 1-aryl-2-(aminomethyl)cyclopropanecarboxylic acid derivatives have shown potential antidepressant activity.[7]
- **Enzyme Inhibitors:** Cyclopropane-1,2-dicarboxylic acids have been used to investigate the binding modes of small molecules to enzymes like O-acetylserine sulfhydrylase, which is crucial for cysteine biosynthesis in bacteria.[8]
- **Metabolic Modulators:** Cyclopropane carboxylate has been shown to affect hepatic pyruvate metabolism by inhibiting the mitochondrial monocarboxylate transporter.[9] It can also inhibit fatty acid oxidation.[9] The metabolic fate of some drugs can lead to cyclopropane carboxylic

acid metabolites, which have been implicated in idiosyncratic hepatic toxicity by interfering with mitochondrial function.[10]

- Prodrugs: Esters of cyclopropanecarboxylic acid have been investigated as potential prodrugs due to their enhanced hydrolytic stability.[11]

It is important to emphasize that these activities are associated with related compounds and not directly with **1-(2-fluorophenyl)cyclopropanecarboxylic acid** itself. Further research would be required to determine its specific biological profile.

## Experimental Protocols

Detailed experimental protocols for the synthesis or use of **1-(2-fluorophenyl)cyclopropanecarboxylic acid** are not readily available in the reviewed literature. Commercial suppliers indicate that the product is intended for early discovery research and that they do not typically collect or provide analytical data.[12]

A general approach to the synthesis of similar chiral small rings bearing fluoroalkyl substituents involves the enantioselective C-H arylation of  $\alpha$ -fluoroalkyl cyclopropane- and cyclobutane-carboxylic acids.[1] A potential, though not specific, reaction scheme could involve a palladium-catalyzed reaction.

## Logical Workflow for Potential Synthesis

Caption: A generalized workflow for the enantioselective C-H arylation of cyclopropane carboxylic acids.

## Signaling Pathways

The current body of scientific literature does not contain information linking **1-(2-fluorophenyl)cyclopropanecarboxylic acid** to any specific signaling pathways.

## Safety Information

Safety data sheets provide the following hazard information.

Hazard Category	Classification	GHS Pictogram	Signal Word	Hazard Statement
Acute Toxicity	Acute Toxicity 4, Oral	GHS07 (Exclamation Mark)	Warning	H302: Harmful if swallowed
Storage Class	Combustible Solids	-	-	11

Users should handle this compound in a well-ventilated area, using appropriate personal protective equipment, including gloves and safety glasses.[\[13\]](#)[\[14\]](#)[\[15\]](#)

## Conclusion

**1-(2-fluorophenyl)cyclopropanecarboxylic acid** (CAS 306298-00-0) is a commercially available compound for research purposes. While its specific biological functions have not been detailed in the literature, its structural motifs are of considerable interest in medicinal chemistry. The lack of comprehensive public data underscores the opportunity for further investigation into the synthesis, biological activity, and therapeutic potential of this and related molecules. Researchers are advised to use the information in this guide as a starting point and to conduct their own comprehensive evaluations.

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Address: 3281 E Guasti Rd

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